LAS101057 solubility and stability issues

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*LAS101057*
CAS No.:	*925676-48-8*
Cat. No.:	*B1674514*

Get Quote

Technical Support Center: LAS101057

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the solubility, stability, and handling of **LAS101057**.

Frequently Asked Questions (FAQs)

Q1: What is **LAS101057** and what is its mechanism of action?

A1: **LAS101057** is a potent and selective antagonist of the A2B adenosine receptor.[1][2] The A2B receptor is a G protein-coupled receptor that, upon activation by adenosine, stimulates downstream signaling pathways, including the cAMP/CREB pathway, leading to the production of pro-inflammatory cytokines like IL-6.[1] By blocking this receptor, **LAS101057** inhibits these downstream effects.

Q2: What are the recommended solvents for dissolving **LAS101057**?

A2: **LAS101057** is soluble in dimethyl sulfoxide (DMSO).[3][4][5] For in vivo studies, specific formulations using a combination of DMSO, PEG300, Tween-80, and saline, or DMSO and

© 2026 BenchChem. All rights reserved.

corn oil have been reported.

Q3: How should I store **LAS101057** solutions?

A3: For optimal stability, store **LAS101057** as a solid at -20°C for up to three years. Once dissolved in a solvent, it is recommended to aliquot the solution and store it at -80°C for up to 6 months or at -20°C for up to 1 month.[3] Protect solutions from light.[3] Repeated freeze-thaw cycles should be avoided.

Q4: I am observing precipitation when I dilute my **LAS101057** DMSO stock in my aqueous experimental buffer. What can I do?

A4: This is a common issue with compounds that have low aqueous solubility. Here are a few troubleshooting steps:

- Lower the final concentration: The most straightforward approach is to use a lower final concentration of **LAS101057** in your assay.
- Optimize the solvent concentration: Ensure the final concentration of DMSO in your aqueous solution is as low as possible (typically below 0.5%) to minimize solvent effects on your experiment.
- Use a pre-warmed medium: Warming your cell culture medium or buffer to 37°C before adding the **LAS101057** stock solution can sometimes help maintain solubility.
- Increase mixing: Ensure thorough and immediate mixing after adding the DMSO stock to the aqueous solution.
- Consider co-solvents (with caution): For some challenging compounds, the use of pharmaceutically acceptable co-solvents or surfactants can improve solubility. However, these must be tested for their effects on your specific assay.

Troubleshooting Guide

© 2026 BenchChem. All rights reserved.

Issue	Possible Cause	Recommended Solution
Precipitation of LAS101057 in cell culture medium	Low aqueous solubility of the compound.	- Lower the final concentration of LAS101057.- Ensure the final DMSO concentration is minimal.- Add the DMSO stock to pre-warmed media with vigorous mixing.- If the issue persists, consider a solubility test with different buffers or media.
Inconsistent results in in vitro assays	- Degradation of the compound due to improper storage.- Inaccurate concentration due to precipitation.- Variability in serial dilutions.	- Prepare fresh dilutions from a properly stored stock solution for each experiment.- Visually inspect for any precipitation before use.- Ensure accurate and consistent pipetting techniques.
Low or no activity of LAS101057	- Incorrect storage leading to degradation.- Insufficient concentration.- Issues with the assay system (e.g., low receptor expression).	- Verify the storage conditions and age of the stock solution.- Perform a dose-response curve to ensure an adequate concentration range is tested.- Validate the expression and functionality of the A2B adenosine receptor in your experimental system.

Data Presentation

LAS101057 Solubility

© 2026 BenchChem. All rights reserved.

Solvent	Solubility	Reference
DMSO	≥ 125 mg/mL (≥ 372.76 mM)	[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL	

LAS101057 Stability in Solution

Storage Temperature	Duration	Notes	Reference
-80°C	6 months	Protect from light	[3]
-20°C	1 month	Protect from light	[3]

Experimental Protocols

Protocol 1: Preparation of **LAS101057** Stock Solution

- Weighing: Accurately weigh the desired amount of **LAS101057** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Dissolution: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in light-protected tubes and store at -80°C.

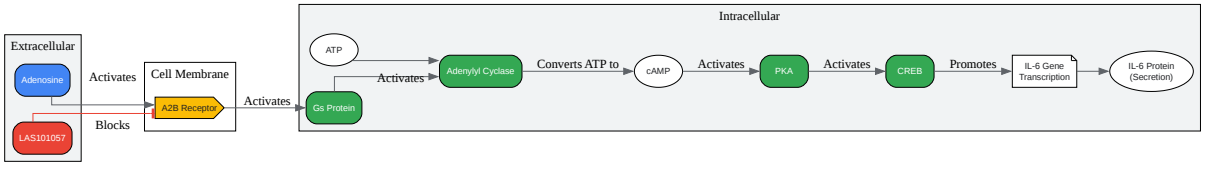
Protocol 2: General In Vitro Assay Protocol

- Cell Seeding: Seed cells expressing the A2B adenosine receptor at an appropriate density in a multi-well plate and culture overnight.

© 2026 BenchChem. All rights reserved.

- Compound Preparation: Thaw an aliquot of the **LAS101057** DMSO stock solution. Prepare serial dilutions of **LAS101057** in the appropriate cell culture medium. Ensure the final DMSO concentration is consistent across all wells and does not exceed a non-toxic level (typically <0.5%).
- Pre-incubation: Remove the culture medium from the cells and add the medium containing the different concentrations of **LAS101057**. Incubate for a predetermined time (e.g., 30-60 minutes) to allow for receptor binding.
- Agonist Stimulation: Add an A2B receptor agonist (e.g., NECA) to the wells to stimulate the receptor.
- Incubation: Incubate for the appropriate time to allow for the desired downstream signaling events to occur (e.g., cAMP production or IL-6 release).
- Endpoint Measurement: Collect the cell lysate or supernatant and measure the desired endpoint (e.g., intracellular cAMP levels using a commercially available ELISA or HTRF kit, or secreted IL-6 levels using an ELISA kit).

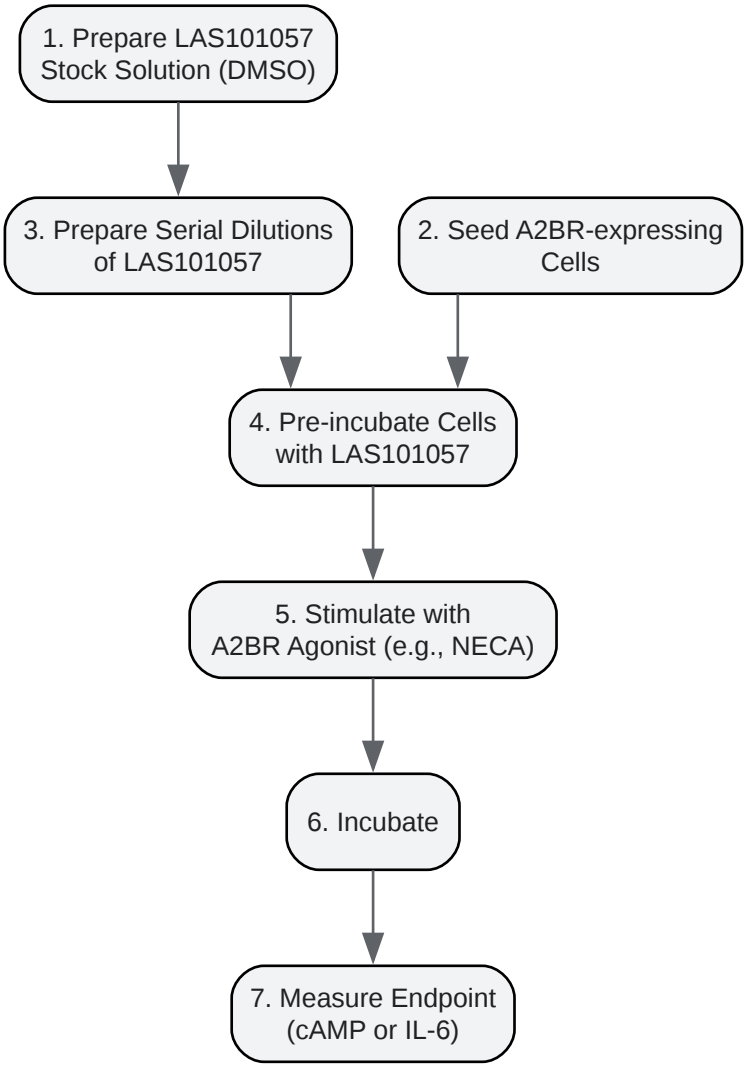
Visualizations



Click to download full resolution via product page

Caption: Mechanism of action of **LAS101057** as an A2B adenosine receptor antagonist.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General experimental workflow for in vitro studies with **LAS101057**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. innoprot.com [innoprot.com]
- 2. pubs.acs.org [pubs.acs.org]

- 3. pubs.acs.org [pubs.acs.org]
- 4. Discovery of LAS101057: A Potent, Selective, and Orally Efficacious A2B Adenosine Receptor Antagonist - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [LAS101057 solubility and stability issues]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674514/docs#las101057-solubility-and-stability-issues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.